

# Ethyl (S)-N-Boc-piperidine-3-carboxylate molecular weight

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## Compound of Interest

Compound Name: Ethyl (S)-N-Boc-piperidine-3-carboxylate

Cat. No.: B1587074

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## An In-Depth Technical Guide to Ethyl (S)-N-Boc-piperidine-3-carboxylate

This guide serves as a comprehensive technical resource for researchers, medicinal chemists, and drug development professionals on **Ethyl (S)-N-Boc-piperidine-3-carboxylate**. It moves beyond basic data to provide field-proven insights into its application, quality control, and handling, ensuring both scientific rigor and practical utility.

## Core Compound Profile and Structural Rationale

**Ethyl (S)-N-Boc-piperidine-3-carboxylate** is a chiral synthetic building block prized in pharmaceutical development for its unique combination of stability and reactivity.<sup>[1]</sup> Its molecular structure is purposefully designed for controlled, stereospecific synthesis.

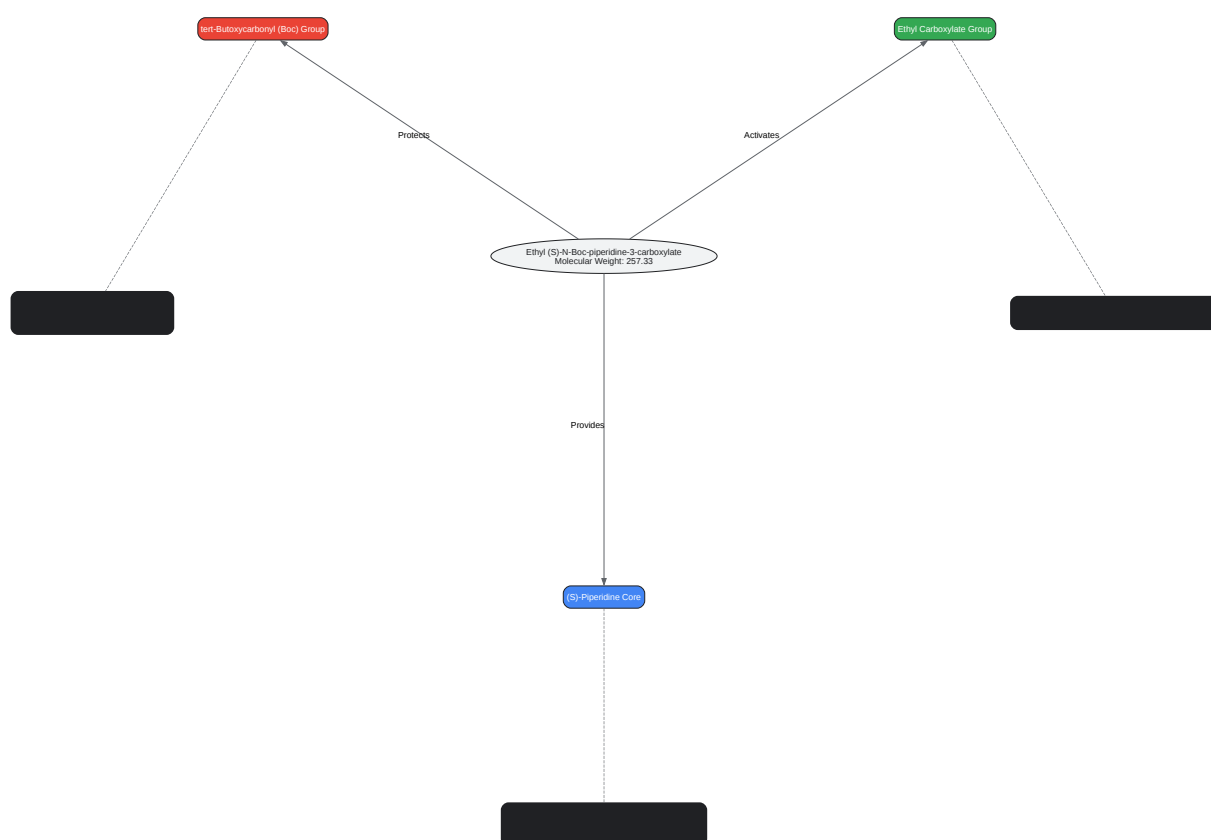
## Physicochemical Characteristics

A summary of the essential physicochemical properties is provided below. This data is critical for reaction planning, purification, and formulation.

Property	Value	Source(s)
Molecular Weight	257.33 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>13</sub> H <sub>23</sub> NO <sub>4</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	191599-51-6	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	White to light brown solid or liquid	<a href="#">[1]</a>
Melting Point	35 - 40 °C	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Boiling Point	323.9 °C at 760 mmHg	<a href="#">[4]</a>
Optical Rotation	[α] <sub>D</sub> <sup>22</sup> +37° (c=1 in Chloroform)	<a href="#">[1]</a> <a href="#">[3]</a>
Flash Point	> 110 °C (> 230 °F)	
Storage	Room Temperature (short-term); -20°C (long-term recommended)	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>

## Deconstruction of the Molecular Architecture

The utility of this compound is not accidental; it is a direct result of its three primary structural components. Understanding the function of each moiety is key to leveraging its full synthetic potential.



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Caption: Functional components of the title compound.

## Significance and Application in Drug Discovery

The piperidine ring is a foundational scaffold in medicinal chemistry, present in numerous pharmaceuticals due to its favorable pharmacokinetic properties.[6] **Ethyl (S)-N-Boc-piperidine-3-carboxylate** serves as a high-value intermediate for introducing this motif with precise stereochemical control.

Its primary applications include:

- **Synthesis of CNS Agents:** The piperidine core is integral to many drugs targeting the central nervous system.[1]
- **Peptide Chemistry:** It allows for the incorporation of non-natural, conformationally constrained amino acid mimics, which can enhance the stability and efficacy of peptide-based drugs.[1]
- **Chiral Ligand Development:** The compound is used to create chiral ligands for asymmetric catalysis, improving reaction yields and enantioselectivity.[1]

## Generalized Synthetic Workflow

The following diagram illustrates a typical synthetic sequence where the title compound is used as a starting material. The Boc group ensures the piperidine nitrogen does not interfere with initial modifications at the ester, and it is removed in a later step to allow for subsequent functionalization.



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Caption: Representative synthetic pathway utilizing the compound.

## Quality Control: A Self-Validating Analytical System

To ensure experimental reproducibility and the integrity of downstream products, rigorous quality control is non-negotiable. The protocols below provide a robust framework for assessing the purity and stability of **Ethyl (S)-N-Boc-piperidine-3-carboxylate**.

## Protocol 1: Purity Assessment by High-Performance Liquid Chromatography (HPLC)

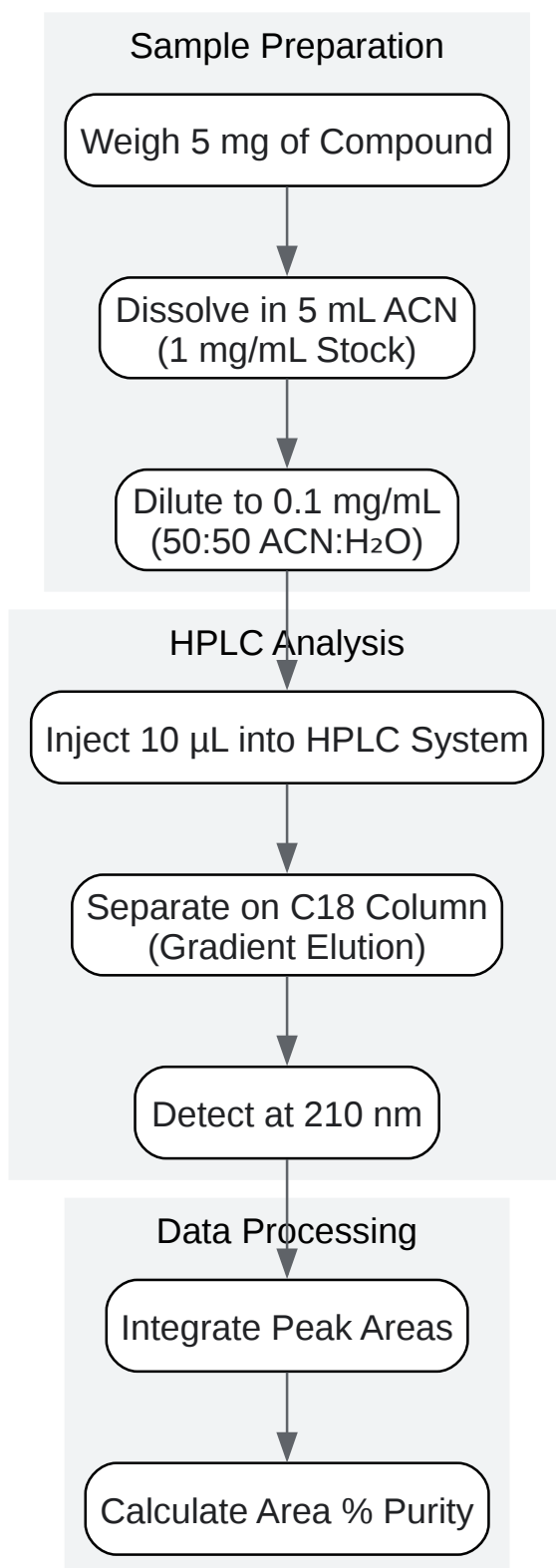
This method is designed to separate the main compound from potential impurities arising from synthesis or degradation.

**Rationale:** A reversed-phase C18 column is chosen due to the compound's moderate polarity. The mobile phase gradient allows for the elution of both polar and non-polar impurities. UV detection is suitable, although the compound lacks a strong chromophore, necessitating detection at lower wavelengths (e.g., 210 nm).

**Methodology:**

- **Sample Preparation:** Accurately weigh ~5 mg of the compound and dissolve in 5 mL of acetonitrile to create a 1 mg/mL stock solution. Further dilute to 0.1 mg/mL with a 50:50 mixture of acetonitrile and water.
- **Instrumentation & Conditions:**
  - **Column:** C18, 4.6 x 150 mm, 5 µm particle size.
  - **Mobile Phase A:** 0.1% Formic Acid in Water.
  - **Mobile Phase B:** 0.1% Formic Acid in Acetonitrile.
  - **Gradient:**
    - 0-2 min: 30% B
    - 2-15 min: 30% to 95% B
    - 15-18 min: 95% B
    - 18-19 min: 95% to 30% B

- 19-25 min: 30% B (re-equilibration)
- Flow Rate: 1.0 mL/min.
- Injection Volume: 10 µL.
- Column Temperature: 30 °C.
- Detector: UV at 210 nm.
- Analysis: Run a blank (diluent) followed by the sample. Purity is calculated based on the area percentage of the main peak relative to the total peak area.



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Caption: Workflow for HPLC purity determination.

## Protocol 2: Forced Degradation (Stress Testing)

This protocol intentionally exposes the compound to harsh conditions to identify potential degradation pathways and assess its intrinsic stability—a critical step in pre-formulation studies.<sup>[5]</sup>

Methodology:

- Prepare Solutions: Prepare separate 0.5 mg/mL solutions of the compound in acetonitrile/water.
- Apply Stress Conditions (in parallel):
  - Acidic: Add 1N HCl to a final concentration of 0.1N. Incubate at 60°C for 24 hours.
  - Basic: Add 1N NaOH to a final concentration of 0.1N. Incubate at 60°C for 24 hours.
  - Oxidative: Add 30% H<sub>2</sub>O<sub>2</sub> to a final concentration of 3%. Store at room temperature, protected from light, for 24 hours.
  - Thermal: Heat a solid sample in an oven at 80°C for 48 hours. Separately, heat a solution at 60°C for 48 hours.
  - Photolytic: Expose solid and solution samples to UV light (e.g., 254 nm) for 24 hours.
- Analysis: After the designated time, neutralize the acidic and basic samples. Analyze all samples by the HPLC method described in Protocol 1 to determine the percentage of degradation and identify any major degradants.

## Safety, Handling, and Storage Protocols

Proper handling is essential for user safety and for maintaining the chemical integrity of the compound.

## GHS Hazard Information



Pictogram	Signal Word	Hazard Statements
	Warning	H302: Harmful if swallowed.H319: Causes serious eye irritation.

## Handling and Storage Recommendations

- Personal Protective Equipment (PPE): Always wear standard laboratory attire, including a lab coat, safety glasses with side shields, and chemical-resistant gloves (e.g., nitrile). When handling the solid form, use a dust mask (e.g., N95) to prevent inhalation.[\[7\]](#)
- Ventilation: Handle in a well-ventilated area or a chemical fume hood to minimize exposure. [\[7\]](#)
- Short-Term Storage: For routine use, the compound can be stored at ambient room temperature in a tightly sealed container.[\[1\]](#)
- Long-Term Storage: To ensure maximum stability and prevent gradual degradation over months or years, store the compound at -20°C, protected from light and moisture.[\[5\]](#) This is particularly critical if the material will be used as a reference standard.
- Spill Cleanup: In case of a spill, avoid generating dust. Use dry cleanup procedures (sweep or vacuum) and place the material in a sealed, labeled container for disposal.[\[7\]](#)

## Conclusion

**Ethyl (S)-N-Boc-piperidine-3-carboxylate**, with a molecular weight of 257.33 g/mol, is more than a simple chemical intermediate; it is a meticulously designed tool for advanced pharmaceutical synthesis.[\[1\]](#) Its value lies in the synergistic interplay of its chiral piperidine core, the strategically placed Boc protecting group, and the versatile ethyl ester handle.[\[1\]](#)[\[8\]](#) By understanding its structural rationale, applying robust analytical methods for quality control, and adhering to proper handling protocols, researchers can effectively harness its potential to construct the complex, stereochemically defined molecules that are the foundation of modern therapeutics.

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